

An In-depth Technical Guide to Dimepranol Acedoben: Synthesis and Chemical Properties

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Compound of Interest

Compound Name: *Dimepranol acedoben*

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Abstract

Dimepranol acedoben, a salt composed of 4-(acetylamino)benzoic acid and 1-(dimethylamino)propan-2-ol, is a key component of the immunomodulatory drug Inosine Pranobex. This technical guide provides a comprehensive overview of the synthesis, chemical properties, and the established immunological signaling pathways associated with its therapeutic action. While a detailed, publicly available experimental protocol for the direct synthesis of **Dimepranol acedoben** is limited, this guide outlines a generalized synthesis based on established chemical principles. Physicochemical data has been aggregated and tabulated for easy reference. Furthermore, this document provides diagrams of the key signaling pathways influenced by Inosine Pranobex, offering insights into its mechanism of action.

Chemical Identity and Properties

Dimepranol acedoben is the 1:1 salt formed between the carboxylic acid, 4-(acetylamino)benzoic acid (acedoben), and the amino alcohol, 1-(dimethylamino)propan-2-ol (dimepranol). This salt is a crucial component of the drug Inosine Pranobex, where it is present in a 3:1 molar ratio with inosine.

Physicochemical Properties

A summary of the available quantitative data for **Dimepranol acedoben** is presented in Table 1.

Property	Value	Source
Molecular Formula	C ₁₄ H ₂₂ N ₂ O ₄	[1]
Molecular Weight	282.34 g/mol	[1]
Appearance	White to off-white crystalline powder	[2]
Melting Point	143 - 145 °C	[2]
Solubility	Soluble in DMSO (slightly), Methanol (very slightly), Acetonitrile (slightly, sonicated)	[2][3]
Storage Temperature	-20°C	[3]

Spectroscopic Properties

Direct spectroscopic data (NMR, IR, MS) for **Dimepranol acedoben** is not readily available in the public domain. However, the expected spectral characteristics can be inferred from the known spectra of its individual components: 4-(acetlamino)benzoic acid and 1-(dimethylamino)propan-2-ol.

- ¹H NMR:** The spectrum of the salt in a suitable solvent (e.g., DMSO-d₆) would be expected to show a combination of the signals from both parent molecules. Key signals would include the aromatic protons of the 4-acetamidobenzoate moiety and the aliphatic protons of the dimepranol cation. The acidic proton of the carboxylic acid would be absent, and shifts in the protons adjacent to the amine and hydroxyl groups of dimepranol would be expected due to salt formation.
- ¹³C NMR:** Similarly, the ¹³C NMR spectrum would display peaks corresponding to all carbon atoms in both the acid and the base. The carboxylate carbon signal would be shifted compared to the carboxylic acid carbon of the starting material.

- **IR Spectroscopy:** The infrared spectrum would be characterized by the absence of the broad O-H stretch of the carboxylic acid and the appearance of strong carboxylate (COO^-) stretching bands. The characteristic absorptions for the amide group of acedoben and the hydroxyl group of dimepranol would also be present.
- **Mass Spectrometry:** Mass spectral analysis would likely show the molecular ions of the individual components, 4-(acetylamino)benzoic acid and 1-(dimethylamino)propan-2-ol, after in-source fragmentation of the salt.

Synthesis of Dimepranol Acedoben

While a specific, detailed experimental protocol for the synthesis of **Dimepranol acedoben** is not widely published, a general procedure can be derived from the principles of acid-base chemistry and information from related syntheses, such as that of Inosine Pranobex. The synthesis involves the reaction of equimolar amounts of 4-(acetylamino)benzoic acid and 1-(dimethylamino)propan-2-ol in a suitable solvent.

Generalized Experimental Protocol

Materials:

- 4-(acetylamino)benzoic acid
- 1-(dimethylamino)propan-2-ol
- Anhydrous ethanol (or other suitable solvent)
- Ethyl acetate (for washing/recrystallization)

Procedure:

- **Dissolution:** In a reaction vessel, dissolve 4-(acetylamino)benzoic acid in a minimal amount of warm anhydrous ethanol.
- **Addition of Amine:** To the stirred solution, add an equimolar amount of 1-(dimethylamino)propan-2-ol dropwise. An exothermic reaction may be observed.

- **Reaction:** Stir the reaction mixture at a controlled temperature (e.g., 40-50°C) for a period of time (e.g., 2 hours) to ensure complete salt formation.
- **Isolation:** Cool the reaction mixture to induce crystallization of the salt. The product can be collected by filtration.
- **Purification:** Wash the collected solid with a suitable solvent, such as ethyl acetate, to remove any unreacted starting materials. Further purification can be achieved by recrystallization from an appropriate solvent system.
- **Drying:** Dry the purified **Dimepranol acedoben** under vacuum to remove residual solvent.

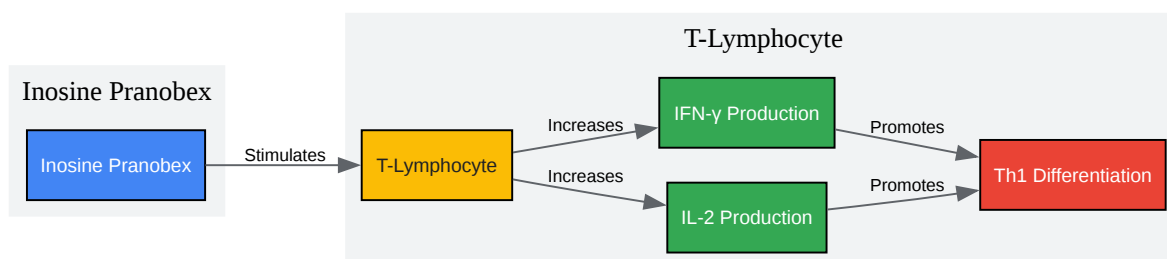
Note: This is a generalized protocol. Optimization of solvent, temperature, reaction time, and purification methods may be necessary to achieve high yield and purity.

Immunomodulatory Signaling Pathways

Dimepranol acedoben is a component of Inosine Pranobex, a drug known for its immunomodulatory effects rather than direct antiviral activity.[3] The therapeutic effects are attributed to the potentiation of the host's immune response, primarily through the modulation of T-lymphocyte and Natural Killer (NK) cell functions, as well as influencing cytokine production.

T-Lymphocyte Activation and Differentiation

Inosine Pranobex has been shown to promote the maturation and differentiation of T-lymphocytes, leading to an enhanced cell-mediated immune response. This involves the increased production of key cytokines.

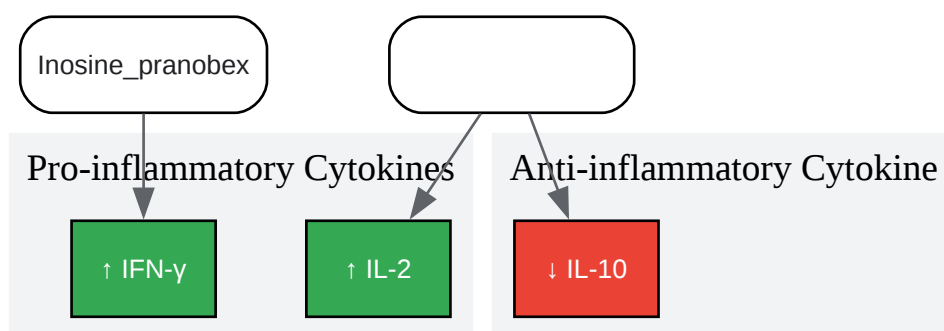


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Caption: Inosine Pranobex stimulates T-lymphocyte activity.

Modulation of Cytokine Production

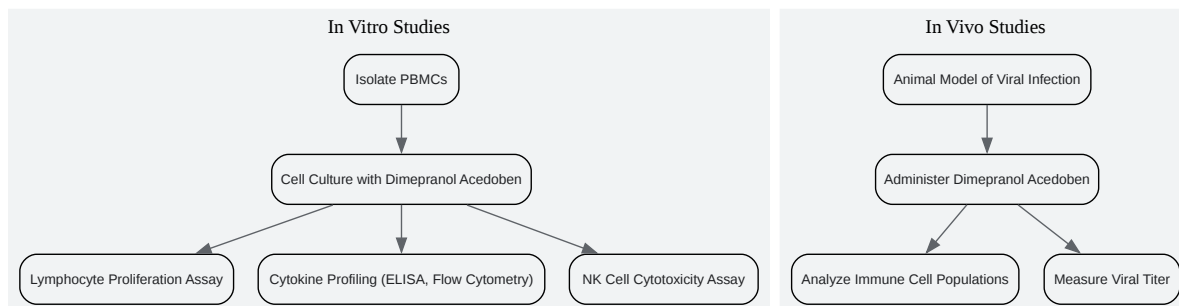
The immunomodulatory effect of Inosine Pranobex is further characterized by its influence on the balance of pro-inflammatory and anti-inflammatory cytokines. It has been observed to enhance the production of Th1-type cytokines while suppressing certain Th2-type cytokines.

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Caption: Inosine Pranobex modulates cytokine production.

Experimental Workflow for Assessing Immunomodulatory Effects

A general workflow for investigating the immunomodulatory properties of a compound like **Dimepranol acedoben** would involve in vitro and in vivo studies.



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Caption: Workflow for immunomodulatory assessment.

Conclusion

Dimepranol acedoben is a fundamental component of the immunomodulatory agent Inosine Pranobex. While detailed synthetic and spectroscopic data for the salt itself are not extensively documented in publicly accessible literature, this guide provides a comprehensive overview based on available information and established chemical principles. The immunomodulatory activity of the parent drug, driven by the enhancement of T-cell and NK cell function and modulation of cytokine production, underscores the therapeutic potential of its components. Further research into the specific contributions of **Dimepranol acedoben** to the overall pharmacological profile of Inosine Pranobex would be a valuable area of investigation for drug development professionals.

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